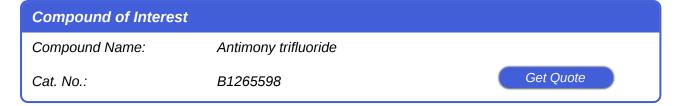


Personal protective equipment for handling Antimony trifluoride

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Essential Safety and Handling Guide for Antimony Trifluoride

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Antimony Trifluoride** (SbF₃). The following procedural steps and personal protective equipment (PPE) requirements are designed to ensure safe handling, storage, and disposal of this hazardous chemical.

Antimony trifluoride is a white to gray crystalline solid that is toxic and corrosive.[1] It is toxic if swallowed, inhaled, or in contact with skin, and causes severe skin burns and eye damage. [2][3][4] The substance may also react violently with water.[5] Adherence to the following protocols is mandatory to minimize risk and ensure a safe laboratory environment.

Occupational Exposure Limits

Quantitative exposure limits have been established by various regulatory agencies. Personnel should be aware of these thresholds to prevent overexposure.



Agency	Exposure Limit Type	Value	Notes
OSHA	PEL (TWA)	0.5 mg/m³	8-hour time-weighted average, as Antimony (Sb).[1]
ACGIH	TLV (TWA)	0.5 mg/m³	8-hour time-weighted average, as Antimony (Sb).[6]
NIOSH	IDLH	50 mg/m³	Immediately Dangerous to Life or Health, as Antimony (Sb).[5][6]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following table summarizes the minimum required PPE for handling **Antimony trifluoride**.



Body Part	Required PPE	Specification
Eyes/Face	Safety Glasses & Face Shield	Use equipment tested and approved under government standards like NIOSH (US) or EN 166 (EU).[2][4]
Skin	Chemical Resistant Gloves & Protective Clothing	Safety suppliers can recommend the most protective material.[5] Inspect gloves before use and use proper removal techniques.[2] [4] Full protective clothing (suits, footwear, headgear) should be worn.[5]
Respiratory	NIOSH-approved Respirator	Required when dust is generated or ventilation is inadequate.[5][7] For higher concentrations, a full-face particle respirator (N100 or P3) or a full-face supplied-air respirator should be used.[2] An SCBA is necessary if exposure may exceed 50 mg/m³.[5]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential. The following step-by-step guidance outlines the procedures from preparation to final waste disposal.

Step 1: Pre-Handling Preparations

• Engineering Controls: All work with **Antimony trifluoride** must be conducted in a designated area with local exhaust ventilation, such as a chemical fume hood.[5][8] Ensure all equipment used for handling is properly grounded.[1][8]



- Gather Materials: Assemble all necessary PPE, handling equipment (e.g., spatulas, weigh boats), and waste containers before accessing the chemical.
- Verify Safety Equipment: Confirm that a safety shower and eyewash station are accessible and in working order.
- Review Safety Data Sheet (SDS): Before beginning work, thoroughly review the SDS for Antimony trifluoride.

Step 2: Safe Handling Procedure

- Don PPE: Put on all required personal protective equipment as specified in the table above.
 [5]
- Chemical Handling: Handle the substance under an inert atmosphere (e.g., nitrogen) if possible.[2][5] Avoid any actions that could generate dust, such as crushing or grinding.[1][2] [3]
- Avoid Incompatibilities: Keep Antimony trifluoride away from water, with which it can react violently.[5] It is also incompatible with oxidizing agents and strong acids.[5]
- Work Practices: Do not eat, drink, or smoke in the work area.

Step 3: Post-Handling Decontamination

- Clean Work Area: Once handling is complete, decontaminate the work surface according to laboratory-specific procedures.
- Doff PPE: Remove PPE carefully, avoiding skin contact with the outer surfaces of gloves.[4]
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water immediately after handling.[4][5][8] Contaminated clothing must be removed immediately and washed before reuse.[6][8]

Step 4: Storage

Container: Store in a tightly closed, suitable container.[2][4][8] Do not store in glass.[2]



- Location: Keep the container in a cool, dry, and well-ventilated area.[2][4] The storage area should be locked or otherwise secured.[2]
- Environment: Store under an inert gas like nitrogen to maintain stability.[2][5]

Disposal Plan

Disposal of **Antimony trifluoride** and associated waste must be treated as hazardous.

Spill Response

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[1][5]
- Ventilate: Ventilate the area of the spill.[5]
- Contain: Wearing full PPE, cover the spill with dry earth, sand, or other non-combustible material.[1] Do not use water.[5]
- Collect: Carefully sweep or shovel the material into a suitable, sealed container for disposal without creating dust.[1][2][5]
- Decontaminate: Clean the spill area thoroughly.

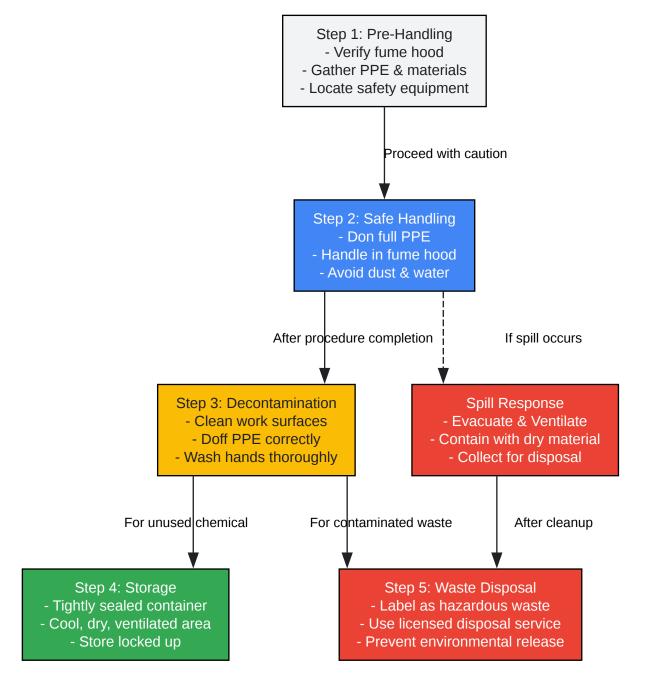
Waste Disposal

- Classification: Antimony trifluoride waste is classified as hazardous waste.[5]
- Collection: Collect all waste, including contaminated PPE and cleaning materials, in clearly labeled, sealed containers.[1][2]
- Disposal Method: Engage a licensed professional waste disposal service.[1] Approved disposal methods may include dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[1][4]
- Environmental Protection: Do not allow the chemical or its containers to enter drains or waterways.[1][2][4] Handle uncleaned containers as you would the product itself.[7]

Visual Workflow for Safe Handling



The following diagram outlines the critical steps for safely handling **Antimony trifluoride**, from initial preparation through to final disposal.



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Caption: Workflow for the safe handling of **Antimony trifluoride**.



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